

LML134 solubility and stability in experimental solutions

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Compound of Interest

Compound Name: LML134

Cat. No.: B15609428

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LML134 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with essential information on the solubility and stability of **LML134** in common experimental solutions.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for preparing a stock solution of **LML134**?

A1: Dimethyl sulfoxide (DMSO) is the recommended solvent for preparing high-concentration stock solutions of **LML134**. It is advisable to use newly opened, anhydrous DMSO as the compound is hygroscopic, and the presence of water can affect solubility.^[1] For instance, a stock solution of 12.5 mg/mL in DMSO can be achieved, though this may require sonication.^[1]

Q2: I observed precipitation when diluting my **LML134** DMSO stock solution in an aqueous buffer. What should I do?

A2: Precipitation upon dilution of a DMSO stock solution into an aqueous buffer is a common issue for poorly soluble compounds. To address this, consider the following troubleshooting

steps:

- Increase the percentage of co-solvents: For in vivo experiments, formulations with co-solvents like PEG300 and surfactants like Tween-80 can improve solubility. A common formulation is 10% DMSO, 40% PEG300, 5% Tween-80, and 45% Saline.[1][2]
- Use of cyclodextrins: Encapsulating agents like SBE- β -CD can enhance the aqueous solubility of **LML134**. A solution of 10% DMSO in 90% (20% SBE- β -CD in Saline) has been shown to be effective.[1]
- Gentle heating and sonication: If precipitation occurs during the preparation of your working solution, gentle heating and/or sonication can help redissolve the compound.[1][2]
- Prepare fresh solutions: For in vivo experiments, it is highly recommended to prepare the working solution fresh on the day of use to ensure maximum solubility and stability.[1]

Q3: What are the recommended storage conditions for **LML134** stock solutions?

A3: **LML134** stock solutions in DMSO should be stored frozen to maintain stability. For long-term storage, -80°C is recommended for up to two years, while for shorter periods, -20°C is suitable for up to one year.[1]

Q4: How stable is **LML134** in aqueous solutions for in vitro or in vivo experiments?

A4: While specific degradation kinetics in aqueous buffers are not extensively published, **LML134** demonstrates rapid oral absorption and clearance in vivo, with a half-life of 1.54 hours in rats after oral administration.[1] This suggests that for prolonged experiments, the stability of **LML134** in the experimental medium should be considered. It is best practice to prepare fresh working solutions for each experiment.

Solubility Data

The following tables summarize the solubility of **LML134** in various solvents and formulations.

Table 1: Solubility of **LML134** in Organic Solvents

Solvent	Concentration	Method	Reference
DMSO	12.5 mg/mL (33.29 mM)	Requires sonication	[1]
DMSO	7.5 mg/mL (19.97 mM)	Sonication is recommended	[2]

Table 2: Formulations for In Vivo Administration

Formulation	Achievable Concentration	Reference
10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	≥ 1.25 mg/mL (3.33 mM)	[1]
10% DMSO, 90% (20% SBE-β-CD in Saline)	≥ 1.25 mg/mL (3.33 mM)	[1]
10% DMSO, 90% Corn Oil	≥ 1.25 mg/mL (3.33 mM)	[1]

Table 3: Aqueous Solubility

Condition	Solubility	Reference
pH 6.8	122 μM	[3]

Experimental Protocols

Protocol 1: Preparation of **LML134** Stock Solution in DMSO

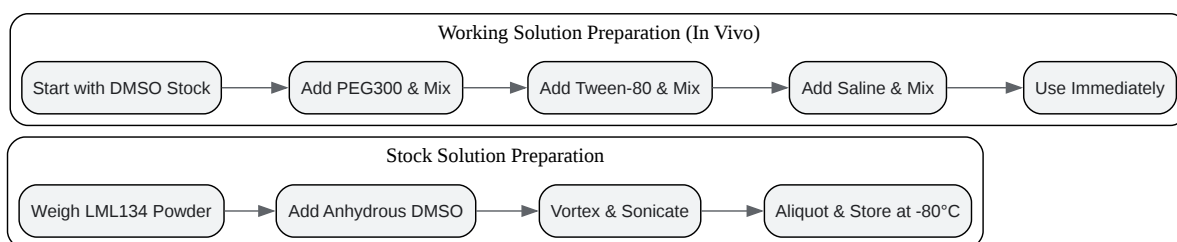
- Weigh the required amount of **LML134** powder in a sterile microcentrifuge tube.
- Add the appropriate volume of anhydrous DMSO to achieve the desired concentration (e.g., 12.5 mg/mL).
- Vortex the solution thoroughly.

- If the compound does not fully dissolve, sonicate the solution in a water bath until it becomes clear.
- Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles.
- Store the aliquots at -20°C for short-term storage or -80°C for long-term storage.[1]

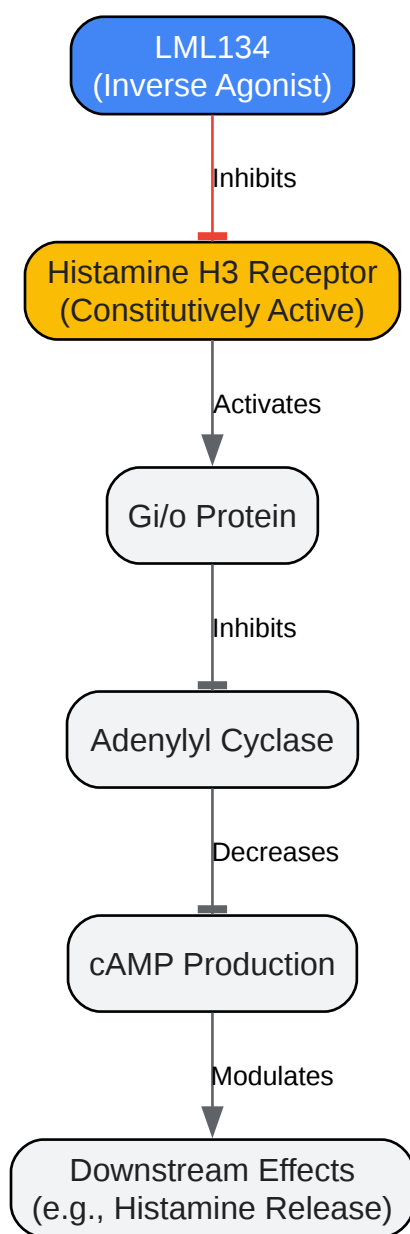
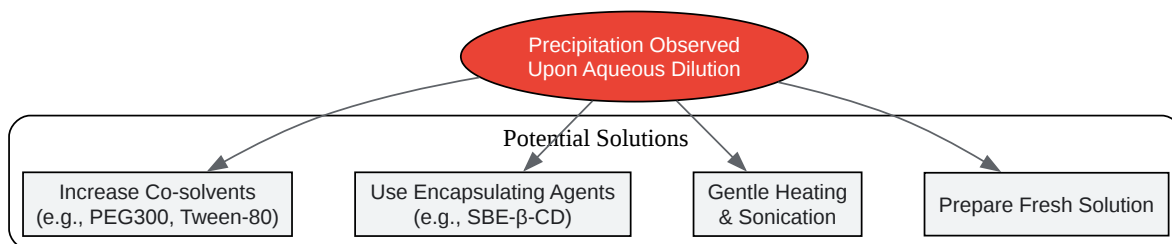
Protocol 2: Preparation of **LML134** Working Solution for In Vivo Studies (using PEG300 and Tween-80)

- Start with a 12.5 mg/mL stock solution of **LML134** in DMSO.
- To prepare 1 mL of working solution, take 100 µL of the DMSO stock solution.
- Add 400 µL of PEG300 to the DMSO solution and mix thoroughly.
- Add 50 µL of Tween-80 and mix again until the solution is homogeneous.
- Add 450 µL of saline to bring the final volume to 1 mL. Mix well.
- This protocol yields a clear solution with a concentration of at least 1.25 mg/mL.[1] It is recommended to use this solution on the same day it is prepared.[1]

Visual Guides



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Figure 1. Workflow for **LML134** solution preparation.

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